

Methodological Insights for Utilizing National Birth Defects Prevention Study (NBDPS) Data

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Compound of Interest

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The National Birth Defects Prevention Study (**NBDPS**) is a robust, population-based case-control study that offers a valuable resource for investigating the potential causes of birth defects. This document provides detailed methodological considerations, data presentation guidelines, and experimental protocols for researchers interested in leveraging this significant dataset. The **NBDPS** collected extensive data on maternal health, lifestyle, environmental exposures, and genetics, providing a powerful platform for identifying risk factors for a range of congenital anomalies.

Data Presentation: Quantitative Findings from NBDPS

The following tables summarize quantitative data from published studies that have utilized the **NBDPS** dataset. These examples illustrate how the data can be used to assess the association between maternal exposures and specific birth defects.

Table 1: Association Between Maternal Periconceptional Smoking and Congenital Heart Defects (CHDs)

Congenital Heart Defect Subtype	Maternal Smoking Status	Adjusted Odds Ratio (aOR)	95% Confidence Interval (CI)
Septal Defects (Aggregated)	Any Smoking	1.5	1.3 - 1.7
Heavy Smoking (≥ 15 cigarettes/day)	-	-	
Heavy Smoking (Maternal Age ≥ 35)	2.3	1.4 - 3.9	
Tricuspid Atresia	Any Smoking	1.7	1.0 - 2.7
Heavy Smoking (≥ 15 cigarettes/day)	3.0	1.5 - 6.1	
Double Outlet Right Ventricle (DORV)	Any Smoking	1.5	1.1 - 2.1
Heavy Smoking (≥ 15 cigarettes/day)	1.5	1.1 - 2.2	
Secundum Atrial Septal Defect (ASD)	Any Smoking	1.7	1.5 - 2.0
Perimembranous Ventricular Septal Defect (VSD)	Any Smoking	1.3	1.1 - 1.5
Atrioventricular Septal Defect (AVSD)	Any Smoking	1.3	1.0 - 1.9
Pulmonary Valve Stenosis	Any Smoking	1.2	1.0 - 1.4

Data extracted from a retrospective case-control study using **NBDPS** data from 1997-2011.[\[1\]](#)
[\[2\]](#)

Table 2: Association Between Maternal Antihypertensive Medication Use in Early Pregnancy and Congenital Heart Defects (CHDs)

Congenital Heart Defect Phenotype	Maternal Antihypertensive Use	Adjusted Odds Ratio (aOR)	95% Confidence Interval (CI)
Coarctation of the Aorta	Any Antihypertensive Use	2.50	1.52 - 4.11
Pulmonary Valve Stenosis	Any Antihypertensive Use	2.19	1.44 - 3.34
Perimembranous Ventricular Septal Defect	Any Antihypertensive Use	1.90	1.09 - 3.31
Secundum Atrial Septal Defect	Any Antihypertensive Use	1.94	1.36 - 2.79

Data from an analysis of **NBDPS** data from 1997 to 2011.[\[3\]](#)

Experimental Protocols: A Guide to Analyzing NBDPS Data

The **NBDPS** is an observational study, and as such, "experimental protocols" primarily refer to the detailed epidemiological and statistical methods used for data analysis. Access to **NBDPS** data is restricted and requires collaboration with one of the Centers for Birth Defects Research and Prevention (CBDRP).[\[4\]](#)

Protocol 1: Case-Control Study Design and Data Collection

The **NBDPS** employed a population-based case-control study design.[\[5\]](#)

1. Case and Control Selection:

- Cases: Infants or fetuses with major structural birth defects were identified through population-based birth defects surveillance systems in participating states. Cases with known single-gene or chromosomal abnormalities were typically excluded to focus on identifying unknown causes of birth defects.
- Controls: Live-born infants without major birth defects were randomly selected from the same geographic regions and time periods as the cases, using birth certificates or hospital birth records.^[5]

2. Data Collection Methods:

- Maternal Interview: Mothers of both cases and controls participated in a standardized, computer-assisted telephone interview. The interview collected comprehensive information on a wide range of topics, including:
 - Demographics
 - Maternal health conditions and illnesses during pregnancy
 - Prescription and over-the-counter medication use
 - Lifestyle factors (e.g., smoking, alcohol consumption, diet)
 - Occupational and environmental exposures
 - Family history of birth defects
- Genetic Specimen Collection: Families were asked to provide buccal (cheek) cell samples from the mother, father, and infant (if possible). These samples allow for the investigation of genetic factors and gene-environment interactions.

Protocol 2: Statistical Analysis of NBDPS Data

The following protocol outlines a typical approach for analyzing **NBDPS** data to investigate the association between a maternal exposure and a specific birth defect.

1. Definition of Exposure and Outcome:

- Exposure: Clearly define the maternal exposure of interest based on the information collected in the maternal interviews. For example, for maternal smoking, this could be categorized as "any smoking during the periconceptional period (one month before to three months after conception)" versus "no smoking." Further categorization by the number of cigarettes smoked per day (e.g., light, medium, heavy) can be used to assess dose-response relationships.^{[1][2]}
- Outcome: Define the specific birth defect or category of birth defects being studied based on the detailed clinical classifications within the **NBDPS** data.

2. Statistical Modeling:

- **Logistic Regression:** Use multivariable logistic regression to estimate the association between the maternal exposure and the birth defect of interest. This method calculates the odds ratio (OR) and its 95% confidence interval (CI).
- **Model Specification:**
 - The dependent variable is the case-control status (1 for cases, 0 for controls).
 - The primary independent variable is the maternal exposure of interest.
- **Covariate Adjustment:** It is crucial to adjust for potential confounding variables to isolate the effect of the exposure. Common covariates to include in the logistic regression model are:
 - Maternal age
 - Maternal race/ethnicity
 - Maternal education level
 - Pre-pregnancy body mass index (BMI)
 - Folic acid supplementation
 - Maternal alcohol use
 - Study site (to account for geographic variations)[3]
- The selection of covariates should be based on prior knowledge of risk factors for the specific birth defect being studied and should be pre-specified in the analysis plan.

3. Assessment of Gene-Environment Interactions:

- For studies investigating genetic factors, statistical models can be extended to include genetic data (e.g., single nucleotide polymorphisms or SNPs) and interaction terms between genetic variants and environmental exposures. This allows researchers to explore whether the effect of an environmental exposure on the risk of a birth defect is modified by an individual's genetic makeup.

4. Software:

- Statistical software packages such as SAS, Stata, or R are commonly used for these analyses.

Visualizing Methodological and Biological Frameworks

Diagrams created using Graphviz (DOT language) can effectively illustrate complex workflows and biological pathways relevant to **NBDPS** research.



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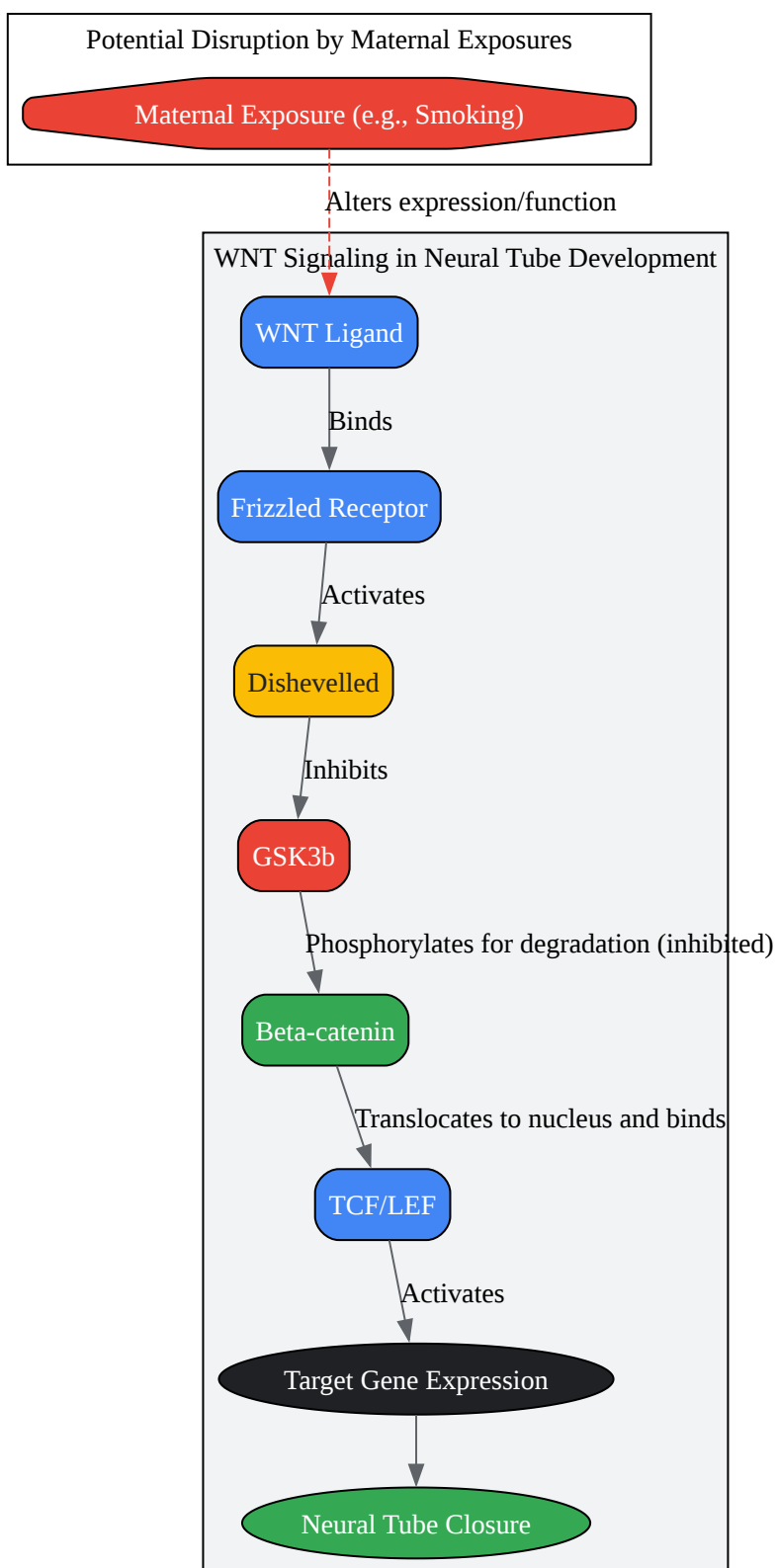
NBDPS Research Workflow

Signaling Pathways Implicated in Birth Defects

Understanding the biological mechanisms by which environmental exposures may lead to birth defects is a key area of research. Several critical signaling pathways are involved in embryonic development, and their disruption has been linked to congenital anomalies.

WNT Signaling Pathway and Neural Tube Defects:

The WNT signaling pathway plays a crucial role in the development of the neural tube. Disruptions in this pathway, potentially influenced by environmental factors, can lead to neural tube defects such as spina bifida and anencephaly.

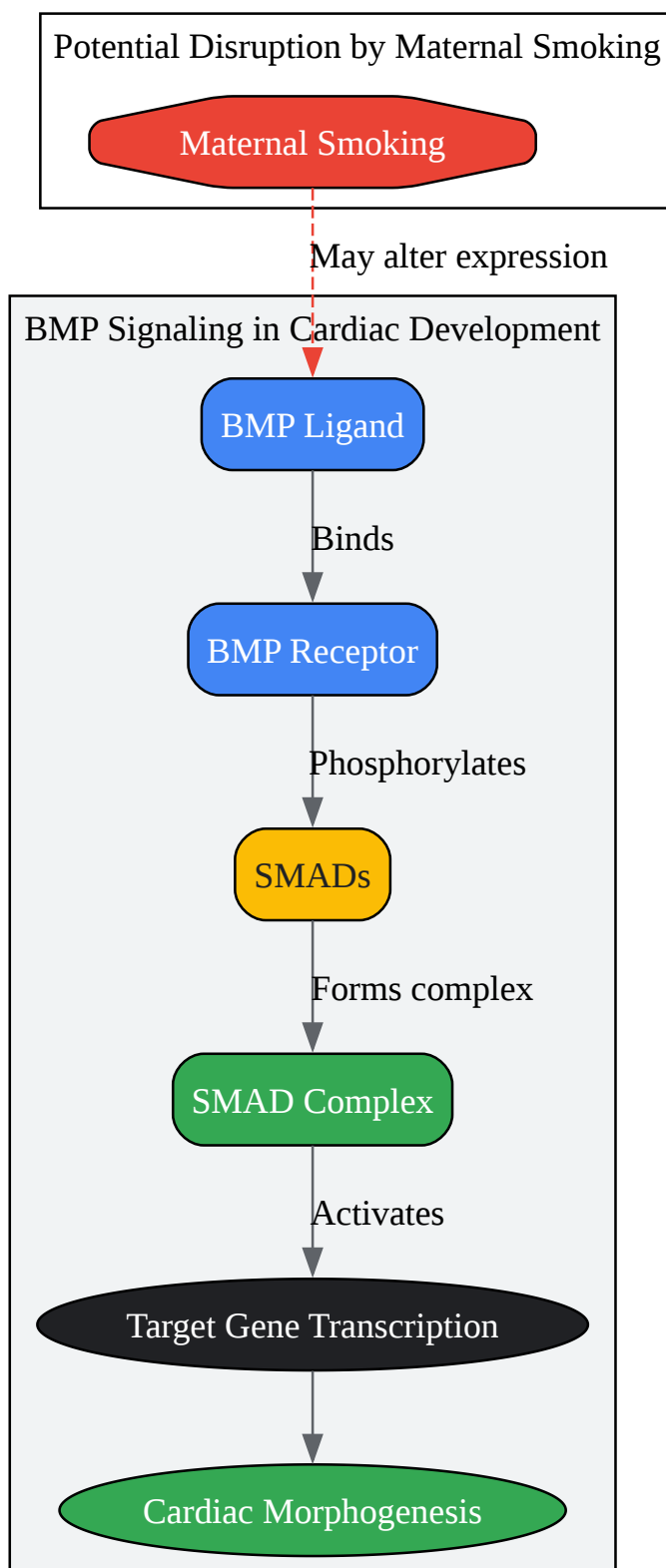


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WNT Signaling Pathway in Neural Tube Development

BMP Signaling Pathway and Congenital Heart Defects:

The Bone Morphogenetic Protein (BMP) signaling pathway is essential for proper heart development. Studies suggest that maternal exposures, such as smoking, may interfere with this pathway, contributing to congenital heart defects.

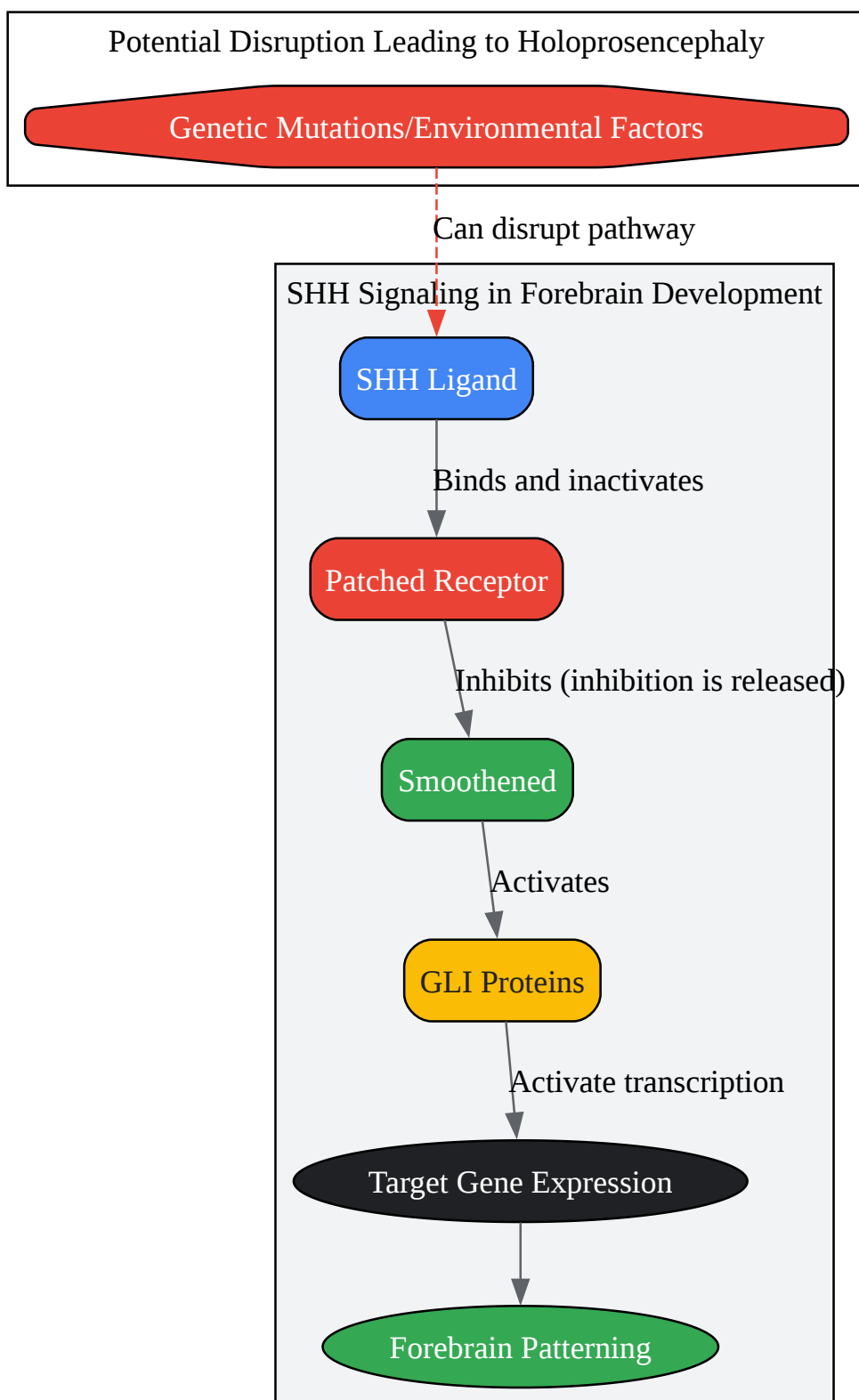


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BMP Signaling in Cardiac Development

SHH Signaling Pathway and Holoprosencephaly:

The Sonic Hedgehog (SHH) signaling pathway is critical for the development of the forebrain and midline facial structures. Disruptions in this pathway are a major cause of holoprosencephaly. While direct links between many common maternal exposures in the **NBDPS** and SHH pathway disruption are still under investigation, this pathway is of high interest in birth defects research.



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SHH Signaling in Forebrain Development

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